

Technical Support Center: D-Fructose-1,2,3-13C3

Isotope Tracing Experiments

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Compound of Interest

Compound Name: **D-Fructose-1,2,3-13C3**

Cat. No.: **B15555540**

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering low isotopic enrichment or other issues when using **D-Fructose-1,2,3-13C3** in metabolic tracing experiments.

Troubleshooting Low Isotopic Enrichment

Low isotopic enrichment of downstream metabolites is a common challenge in stable isotope tracing studies. This guide provides a structured approach to identifying and resolving potential causes.

Question: We are observing lower than expected ¹³C enrichment in our target metabolites after administering **D-Fructose-1,2,3-13C3**. What are the potential causes and how can we troubleshoot this?

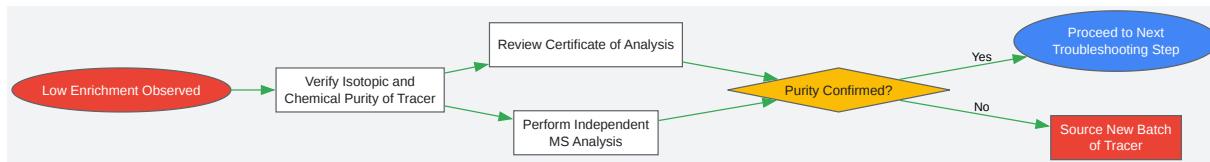
Answer: Low isotopic enrichment can stem from various factors, from experimental design to sample preparation and analysis. Below is a step-by-step guide to help you identify the root cause of the issue.

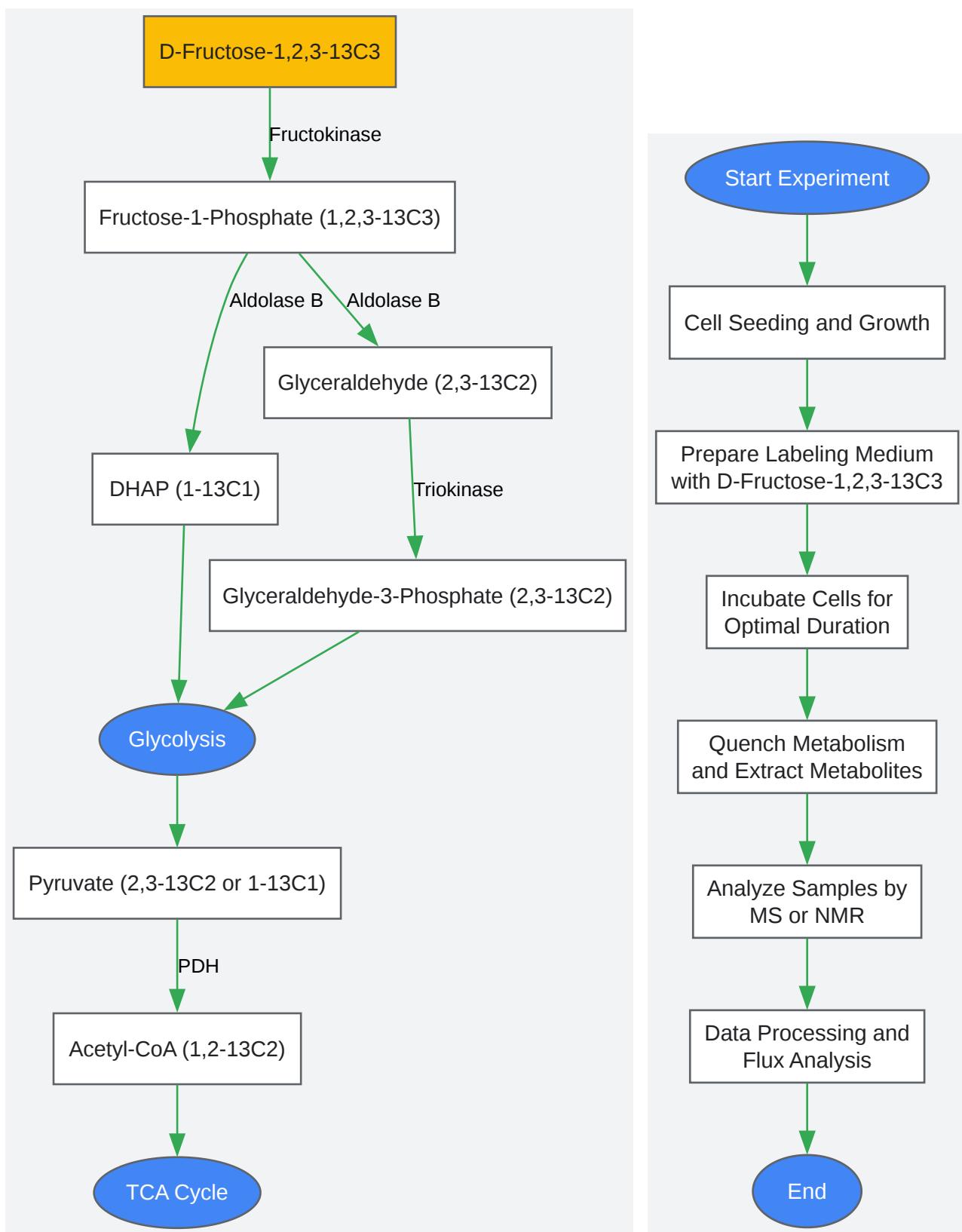
Step 1: Verify the Integrity and Purity of the Labeled Fructose

Initial Check:

- Isotopic Purity: Confirm the isotopic purity of your **D-Fructose-1,2,3-13C3** stock. The manufacturer's certificate of analysis should provide this information. If in doubt, consider having it independently verified by mass spectrometry.
- Chemical Purity: Ensure the chemical purity of the tracer is high (e.g., >98%) to avoid introducing interfering compounds.

Troubleshooting Workflow for Tracer Integrity:



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